

Solubility and miscibility of 1,1,2,2-Tetrachloroethane-d2.

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Compound of Interest

Compound Name: 1,1,2,2-Tetrachloroethane-d2

Cat. No.: B1582424

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An In-depth Technical Guide on the Solubility and Miscibility of **1,1,2,2-Tetrachloroethane-d2**

Introduction

1,1,2,2-Tetrachloroethane-d2 (D2-TCE) is the deuterated isotopologue of 1,1,2,2-tetrachloroethane, a halogenated hydrocarbon. The substitution of protium with deuterium can introduce subtle changes in the physicochemical properties of a molecule, including its density, boiling point, and interactions with solvents. This technical guide provides a comprehensive overview of the available data and methodologies for determining the solubility and miscibility of **1,1,2,2-tetrachloroethane-d2**, a compound of interest in specialized research and analytical applications.

It is important to note that specific quantitative solubility data for **1,1,2,2-tetrachloroethane-d2** is not extensively documented in publicly available literature. However, the solubility and miscibility of its non-deuterated counterpart, 1,1,2,2-tetrachloroethane, are well-established. Given that deuteration typically has a minimal impact on the solubility of small molecules, the data for the non-deuterated form serves as a reliable proxy for estimating the solubility of the deuterated compound.

Physicochemical Properties

A summary of the key physicochemical properties of 1,1,2,2-tetrachloroethane is presented in Table 1. These properties are fundamental to understanding its solubility behavior.

Property	Value
Molecular Formula	C2H2Cl4
Molar Mass	167.85 g/mol
Density	1.59 g/cm ³
Boiling Point	146.5 °C
Melting Point	-43 °C
Appearance	Colorless liquid

Solubility and Miscibility Data

The solubility of a substance is its ability to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. Miscibility, on the other hand, is the property of liquids to mix in all proportions, forming a homogeneous solution.

Aqueous Solubility

1,1,2,2-Tetrachloroethane is sparingly soluble in water. This is due to its nonpolar nature, which limits its ability to form strong intermolecular interactions with the highly polar water molecules.

Solvent	Solubility (g/100 mL)	Temperature (°C)
Water	0.29	20

Solubility in Organic Solvents

1,1,2,2-Tetrachloroethane is readily miscible with a wide range of common organic solvents. Its nonpolar character allows it to dissolve in other nonpolar or weakly polar solvents.

Solvent	Miscibility
Ethanol	Miscible
Diethyl Ether	Miscible
Acetone	Miscible
Benzene	Miscible
Chloroform	Miscible
Carbon Tetrachloride	Miscible

Experimental Protocols for Solubility Determination

The determination of solubility and miscibility involves several established experimental techniques. The choice of method depends on the nature of the solute and solvent, as well as the required precision of the measurement.

Protocol for Determining Aqueous Solubility (Shake-Flask Method)

The shake-flask method is a widely used technique for determining the solubility of a substance in water.

- **Preparation:** An excess amount of **1,1,2,2-tetrachloroethane-d2** is added to a known volume of deionized water in a sealed flask.
- **Equilibration:** The flask is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** The mixture is allowed to stand undisturbed to allow for the separation of the aqueous and organic phases. If necessary, centrifugation can be used to facilitate this separation.
- **Sampling and Analysis:** A sample of the clear aqueous phase is carefully withdrawn. The concentration of the dissolved **1,1,2,2-tetrachloroethane-d2** in the aqueous sample is then

determined using an appropriate analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

- Calculation: The solubility is calculated from the measured concentration and expressed in units such as g/100 mL or mol/L.

Protocol for Determining Miscibility with Organic Solvents

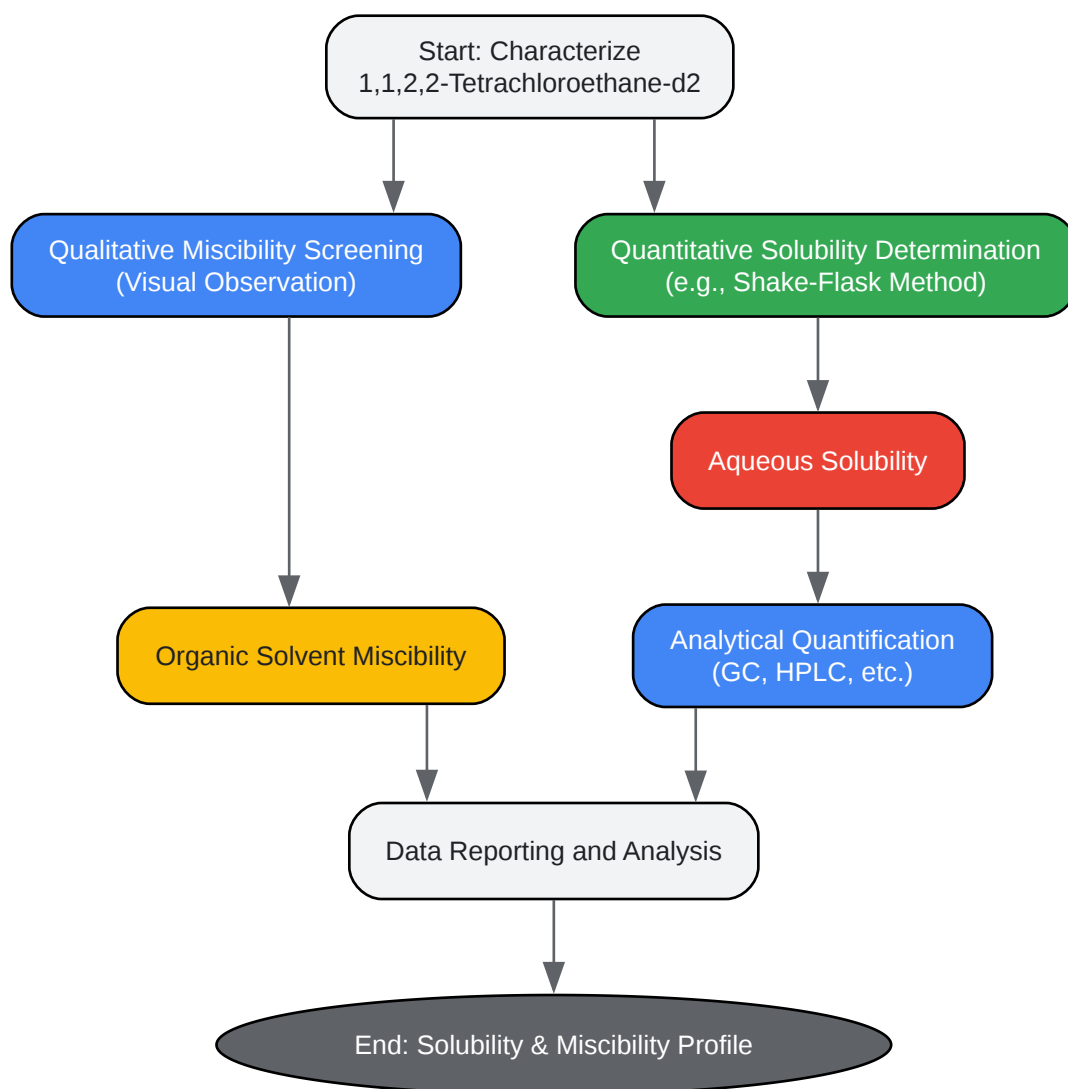
Miscibility is typically determined by simple visual observation.

- Mixing: A known volume of **1,1,2,2-tetrachloroethane-d2** is added to a known volume of the organic solvent in a clear, sealed container (e.g., a test tube or vial).
- Observation: The mixture is agitated and then allowed to stand.
- Assessment: The mixture is visually inspected for the presence of a single, clear phase or multiple layers. The formation of a single, homogeneous phase indicates that the two liquids are miscible. The presence of distinct layers or cloudiness indicates that they are immiscible or partially miscible. This process can be repeated with varying proportions of the two liquids to confirm miscibility across all concentrations.

Visualizations

Logical Workflow for Solubility and Miscibility Determination

The following diagram illustrates a logical workflow for the systematic determination of the solubility and miscibility of a compound like **1,1,2,2-tetrachloroethane-d2**.



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Caption: Workflow for solubility and miscibility determination.

Conclusion

While specific experimental data for **1,1,2,2-tetrachloroethane-d2** is scarce, a robust understanding of its solubility and miscibility can be derived from the well-documented properties of its non-deuterated analog. It is expected to be sparingly soluble in water and miscible with a wide array of organic solvents. The experimental protocols outlined in this guide provide a systematic approach for the precise determination of these properties, which is crucial for its effective application in research and development. For any critical applications, it is recommended that these properties be experimentally verified.

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